

Spectroscopic Profile of Trichloro(trimethylamine)boron: An In-depth Technical Guide

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Compound of Interest

Compound Name: Trichloro(trimethylamine)boron

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This technical guide provides a comprehensive overview of the spectroscopic analysis of **trichloro(trimethylamine)boron**, a Lewis acid-base adduct of significant interest in synthetic chemistry. The document details nuclear magnetic resonance (NMR), infrared (IR), and Raman spectroscopic data, along with experimental protocols for the characterization of this compound.

Introduction

Trichloro(trimethylamine)boron, with the chemical formula $\text{BCl}_3 \cdot \text{N}(\text{CH}_3)_3$, is a stable, crystalline solid formed by the reaction of the Lewis acid boron trichloride (BCl_3) with the Lewis base trimethylamine ($\text{N}(\text{CH}_3)_3$). The formation of a dative bond between the boron and nitrogen atoms results in a tetracoordinate boron center with a tetrahedral geometry. Spectroscopic techniques are essential for confirming the structure and purity of this adduct. This guide summarizes the key spectroscopic features of **trichloro(trimethylamine)boron**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the electronic environment of atomic nuclei in a molecule. For **trichloro(trimethylamine)boron**, ^{11}B , ^1H , and ^{13}C NMR are the most relevant techniques.

Quantitative NMR Data

The following table summarizes the NMR chemical shift data for **trichloro(trimethylamine)boron**. It is important to note that while ^{11}B NMR data for the adduct is well-documented, specific experimental ^1H and ^{13}C NMR chemical shifts for the adduct are not readily available in the reviewed literature. Therefore, the data for the free trimethylamine ligand is provided for comparison.

Nucleus	Chemical Shift (δ) of $\text{BCl}_3\cdot\text{N}(\text{CH}_3)_3$ (ppm)	Chemical Shift (δ) of $\text{N}(\text{CH}_3)_3$ (ppm)	Multiplicity	Solvent
^{11}B	~18[1]	-	Singlet	Not specified
^1H	Data not available	~2.12	Singlet	Not specified
^{13}C	Data not available	~47.5	Singlet	Not specified

Note: The chemical shift of the protons and carbons in the trimethylamine ligand is expected to shift upon coordination to boron trichloride.

Experimental Protocol for NMR Spectroscopy

Given that **trichloro(trimethylamine)boron** is an air-sensitive solid, appropriate handling techniques are crucial for obtaining high-quality NMR spectra.

- **Sample Preparation:** All manipulations should be performed under an inert atmosphere (e.g., in a glovebox or using Schlenk line techniques). The solid sample is dissolved in a dry, deuterated solvent (e.g., CDCl_3 , C_6D_6) inside the glovebox.
- **NMR Tube:** To avoid a broad background signal from borosilicate glass, it is highly recommended to use NMR tubes made of quartz.
- **Instrumentation:**

- For ^{11}B NMR, a spectrometer with a boron-specific probe is used. The spectrum is typically acquired with proton decoupling.
- For ^1H and ^{13}C NMR, standard probes are used.
- Data Acquisition:
 - Due to the quadrupolar nature of the ^{11}B nucleus, the signal can be broad. Using a higher field spectrometer can improve resolution.
 - Special pulse sequences, such as those designed to suppress background signals, can be employed to enhance the quality of the ^{11}B NMR spectrum.
 - For ^1H and ^{13}C NMR, standard acquisition parameters are generally sufficient.

Vibrational Spectroscopy: IR and Raman

Vibrational spectroscopy provides information about the functional groups and bonding within a molecule. The key vibrational modes for **trichloro(trimethylamine)boron** are the B-N stretch, B-Cl stretches, and the internal vibrations of the trimethylamine ligand.

Quantitative Vibrational Data

The following table summarizes the key IR and Raman vibrational frequencies for **trichloro(trimethylamine)boron**.

Vibrational Mode	IR Frequency (cm^{-1})	Raman Frequency (cm^{-1})
B-N Stretch	~780	Not reported
B-Cl Asymmetric Stretch	~740	~740
B-Cl Symmetric Stretch	Not reported	~390
N- C_3 Asymmetric Stretch	~1000	~1000
N- C_3 Symmetric Stretch	~840	~840
CH_3 Rock	~980	~980

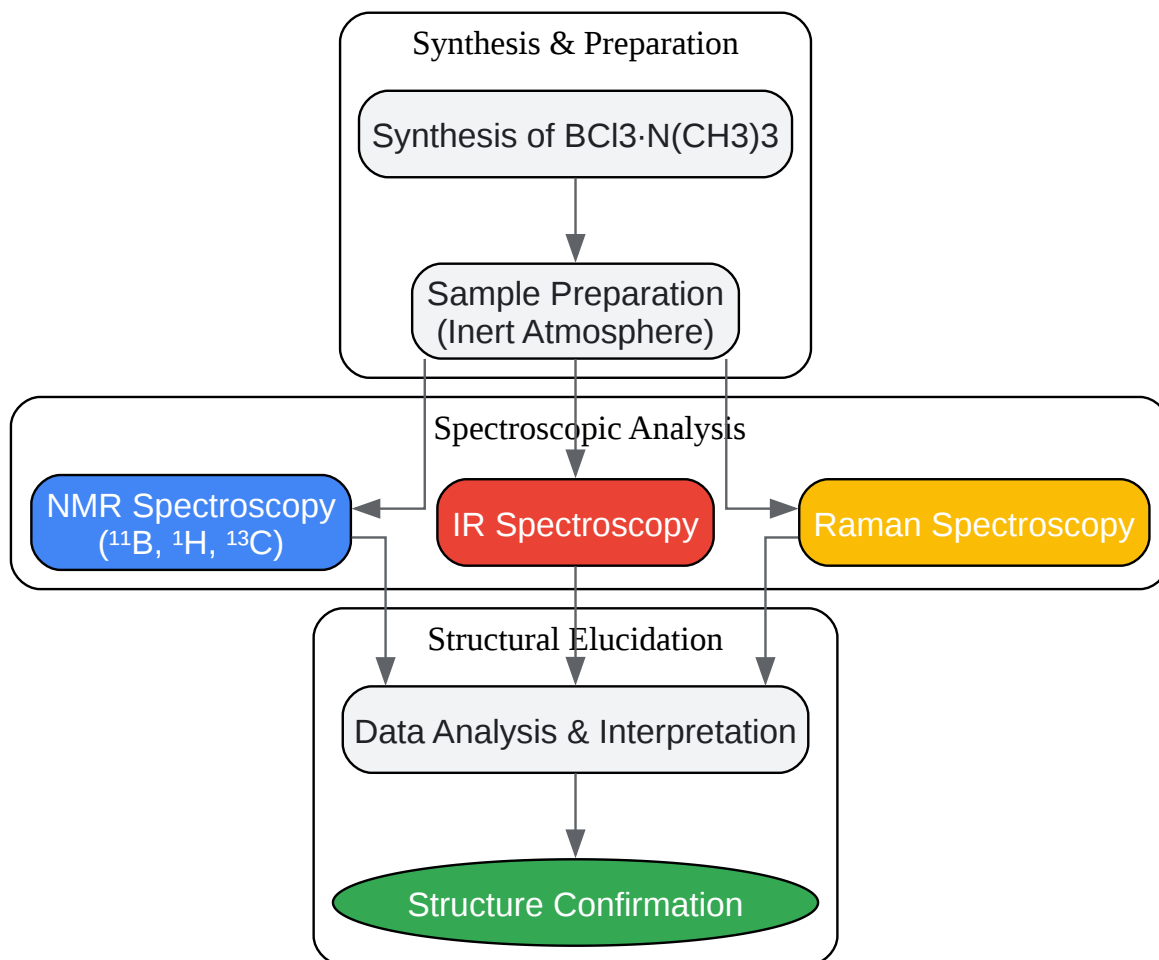
Data sourced from Amster and Taylor (1964).

Experimental Protocol for Vibrational Spectroscopy

- Sample Preparation (Solid State):
 - KBr Pellet: The solid sample is finely ground with dry potassium bromide (KBr) powder in an agate mortar under an inert atmosphere. The mixture is then pressed into a thin, transparent pellet using a hydraulic press.
 - Nujol Mull: A small amount of the solid is ground with a few drops of Nujol (mineral oil) to create a paste. This mull is then placed between two KBr or CsI plates.
- Data Acquisition: The prepared sample is placed in the IR spectrometer, and the spectrum is recorded. A background spectrum of the KBr pellet or Nujol on the salt plates should be taken and subtracted from the sample spectrum.
- Sample Preparation: Due to the air-sensitive nature of the compound, the solid sample should be sealed in a glass capillary or a flat-bottomed glass vial under an inert atmosphere.
- Data Acquisition: The sealed sample is placed in the Raman spectrometer. The laser is focused on the sample, and the scattered light is collected. Care should be taken to avoid sample fluorescence, which can be minimized by using a laser with a longer wavelength (e.g., 785 nm or 1064 nm).

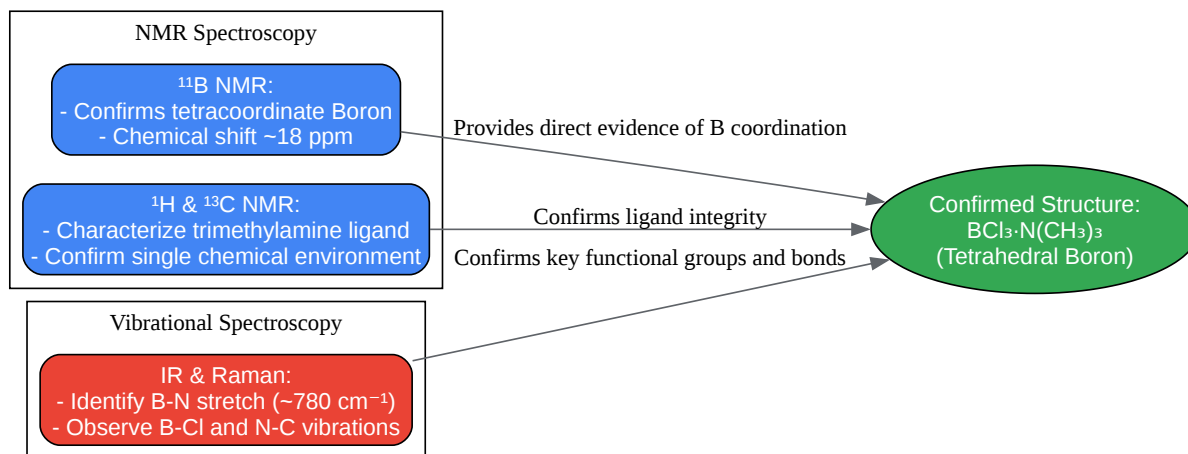
Visualization of Analytical Workflow

The following diagrams illustrate the logical flow of the spectroscopic analysis for the characterization of **trichloro(trimethylamine)boron**.



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Overall workflow for the spectroscopic analysis of **trichloro(trimethylamine)boron**.



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Logical relationship of spectroscopic techniques for structural elucidation.

Conclusion

The spectroscopic analysis of **trichloro(trimethylamine)boron** provides a clear picture of its molecular structure. ¹¹B NMR is definitive in confirming the formation of the B-N adduct and the tetracoordinate nature of the boron atom. IR and Raman spectroscopy are crucial for identifying the characteristic vibrational modes of the B-N and B-Cl bonds. While experimental ¹H and ¹³C NMR data for the adduct are not readily available, the analysis of the free trimethylamine ligand serves as a useful reference. The detailed experimental protocols provided in this guide are essential for obtaining reliable and high-quality spectroscopic data for this air-sensitive compound, ensuring accurate characterization for research and development applications.

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References

- 1. Accurate Prediction of NMR Chemical Shifts: Integrating DFT Calculations with Three-Dimensional Graph Neural Networks - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Spectroscopic Profile of Trichloro(trimethylamine)boron: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074321#spectroscopic-analysis-nmr-ir-raman-of-trichloro-trimethylamine-boron]

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